

Technical Guide: Synthesis and Characterization of 1-((4-Bromophenyl)sulfonyl)piperidin-4-one

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Compound of Interest

Compound Name: 1-((4-Bromophenyl)sulfonyl)piperidin-4-one

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This document provides a comprehensive technical overview of the synthesis and characterization of **1-((4-Bromophenyl)sulfonyl)piperidin-4-one**, a key intermediate in medicinal and synthetic chemistry.^[1] The presence of a reactive ketone group and a bromoaromatic moiety makes it a versatile scaffold for developing diverse compound libraries, particularly for structure-activity relationship studies.^[1]

Synthesis Pathway

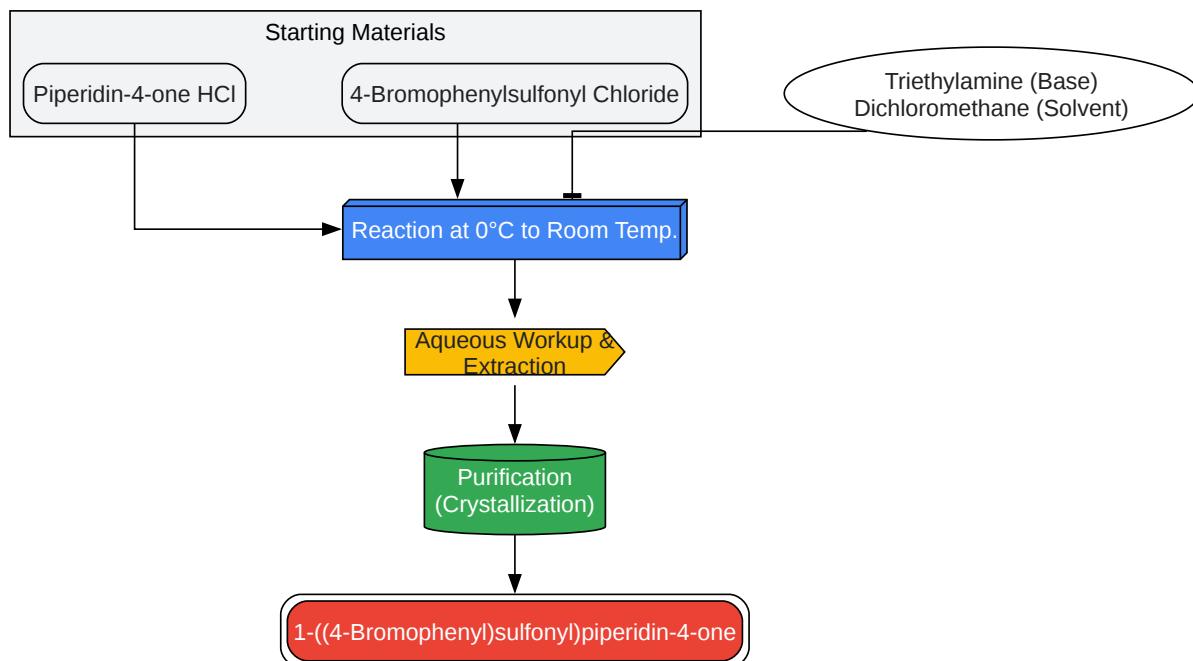
The synthesis of **1-((4-Bromophenyl)sulfonyl)piperidin-4-one** is typically achieved through the N-sulfonylation of piperidin-4-one with 4-bromophenylsulfonyl chloride. This reaction involves the formation of a stable sulfonamide bond. The general reaction scheme is presented below:

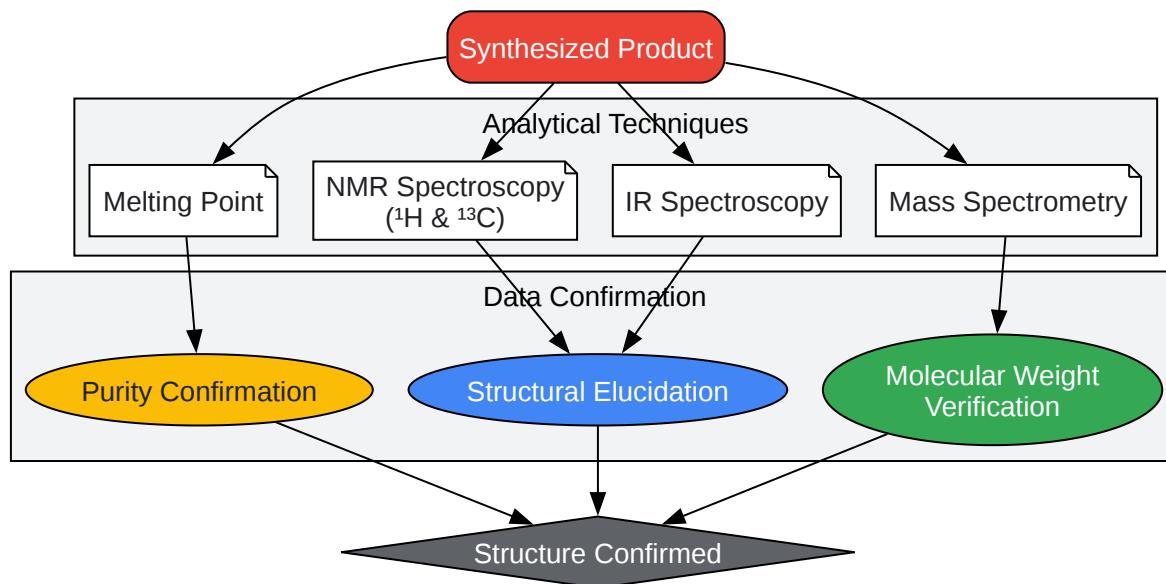
Reaction Scheme:

- Reactants: Piperidin-4-one hydrochloride, 4-Bromophenylsulfonyl chloride
- Base: Triethylamine (Et₃N)
- Solvent: Dichloromethane (CH₂Cl₂)

- Product: **1-((4-Bromophenyl)sulfonyl)piperidin-4-one**

The workflow for this synthesis is illustrated in the following diagram.





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References

- 1. 1-((4-Bromophenyl)sulfonyl)piperidin-4-one|CAS 929000-54-4 [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Synthesis and Characterization of 1-((4-Bromophenyl)sulfonyl)piperidin-4-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1292155#1-4-bromophenyl-sulfonyl-piperidin-4-one-synthesis-and-characterization>

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